

Intravenous Artesunate preparation and administration guidelines

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Compound of Interest

Compound Name: Artesunate

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Application Notes and Protocols for Intravenous Artesunate

These guidelines are intended for researchers, scientists, and drug development professionals working with intravenous **artesunate** for the treatment of severe malaria.

Introduction

Intravenous (IV) **artesunate** is the World Health Organization (WHO) recommended first-line treatment for severe malaria in both adults and children^{[1][2]}. It is an artemisinin derivative that demonstrates rapid parasite clearance^{[2][3]}. Due to its poor stability in aqueous solutions, **artesunate** requires reconstitution immediately before administration^{[2][4]}. This document provides detailed protocols for the preparation and administration of two common formulations of injectable **artesunate**.

Product Formulations

Two primary formulations of injectable **artesunate** are available:

- **Conventional Two-Step Formulation:** This formulation requires a two-step reconstitution process. The **artesunate** powder is first reconstituted with sodium bicarbonate, and then further diluted with a saline solution^[1].

- One-Step Arginine-Based Formulation: A newer formulation that simplifies the preparation process by requiring only a single reconstitution step with an arginine/sodium bicarbonate solvent[1].

It is crucial to identify the specific product formulation being used to ensure correct preparation and administration[1].

Experimental Protocols

Protocol 1: Preparation and Administration of Conventional Two-Step Intravenous Artesunate

This protocol outlines the standard procedure for the preparation and administration of the conventional two-step formulation of intravenous **artesunate**.

Materials:

- Vial of **artesunate** powder (e.g., 60 mg)[5][6][7]
- Ampoule of 5% sodium bicarbonate (e.g., 1 mL)[5][6][7]
- Ampoule of 0.9% sodium chloride (e.g., 5 mL for IV)[5][6][7]
- Sterile syringes and needles
- Filter needle (recommended for drawing from glass ampoules)[8]
- Alcohol swabs

Procedure:

Step 1: Reconstitution

- Inspect the **artesunate** vial and diluent ampoules to ensure they are intact and the contents are sterile.
- Aseptically open the ampoule of 5% sodium bicarbonate.

- Using a sterile syringe, withdraw the entire contents of the sodium bicarbonate ampoule (1 mL)[5][6][7][9].
- Inject the sodium bicarbonate into the vial containing the **artesunate** powder[5][6][7][9].
- Shake the vial gently for several minutes until the powder is completely dissolved and the solution is clear[5][6][9]. The solution may initially appear cloudy before clearing[2][10]. If the solution remains cloudy or a precipitate is present, it must be discarded[5][9].
- The reconstituted solution must be used within one hour of preparation[2][5][9].

Step 2: Dilution for Intravenous Administration

- Aseptically open the ampoule of 0.9% sodium chloride.
- Using a sterile syringe, withdraw 5 mL of 0.9% sodium chloride[5][6][7].
- Inject the 5 mL of sodium chloride into the vial containing the reconstituted **artesunate** solution[5][6][7].
- Mix the solution well, ensuring it remains clear[5]. The final volume will be 6 mL, with an **artesunate** concentration of 10 mg/mL[5][6][7].

Step 3: Administration

- The recommended dosage for adults and children is 2.4 mg/kg body weight[5][7][9][11][12]. For children weighing less than 20 kg, a higher dose of 3.0 mg/kg may be recommended[7][13].
- Administer the required dose as a slow intravenous bolus injection over 1 to 2 minutes[5][8][9][10][11].
- Doses are typically administered at 0, 12, and 24 hours, and then once daily until the patient can tolerate oral antimalarial therapy[5][6][9][11][12].
- Intravenous **artesunate** should be administered for a minimum of 24 hours (three doses)[5][6][9].

Patient Monitoring:

- Monitor blood pressure, heart rate, and respiratory rate[5].
- Observe for signs of hypersensitivity reactions[5].
- Monitor hemoglobin levels for evidence of delayed hemolytic anemia for up to 4 weeks after treatment[5][10].

Protocol 2: Preparation and Administration of One-Step Arginine-Based Intravenous Artesunate

This protocol describes the simplified procedure for the newer, one-step arginine-based formulation.

Materials:

- Vial of **artesunate** powder for injection (e.g., 180 mg)
- Ampoule of arginine/sodium bicarbonate solvent (e.g., 9 mL)[13]
- Sterile syringes and needles
- Alcohol swabs

Procedure:

Step 1: Reconstitution

- Determine the required number of vials based on the patient's weight and the recommended dosage.
- Aseptically open the ampoule of the supplied arginine/sodium bicarbonate solvent.
- Using a sterile syringe, withdraw the entire contents of the solvent ampoule and inject it into the vial containing the **artesunate** powder[13].

- Shake the vial until the powder is completely dissolved and the solution is clear. This may take several minutes. Discard the solution if it appears cloudy or contains a precipitate[13].
- The final reconstituted solution will contain 20 mg of **artesunate** per mL[1][13].
- The reconstituted solution should be used within one hour[13].

Step 2: Administration

- The recommended dosage for adults and children weighing 20 kg or more is 2.4 mg/kg. For children weighing less than 20 kg, the recommended dose is 3.0 mg/kg[13].
- Administer the calculated dose as a slow intravenous bolus injection over 1 to 2 minutes[13].
- The dosing schedule is the same as the conventional formulation: at 0, 12, and 24 hours, followed by once daily until oral therapy is tolerated[13].

Data Presentation

Table 1: Reconstitution and Dilution Parameters for Intravenous **Artesunate** Formulations

Parameter	Conventional Two-Step Formulation	One-Step Arginine-Based Formulation
Artesunate Powder per Vial	60 mg[5][6][7]	180 mg[13]
Reconstitution Solvent	1 mL of 5% Sodium Bicarbonate[5][6][7][9]	9 mL of Arginine/Sodium Bicarbonate[13]
Diluent for IV use	5 mL of 0.9% Sodium Chloride[5][6][7]	Not Applicable
Final Volume for IV use	6 mL[5][6][7]	9 mL[13]
Final Concentration for IV use	10 mg/mL[5][6][7]	20 mg/mL[1][13]

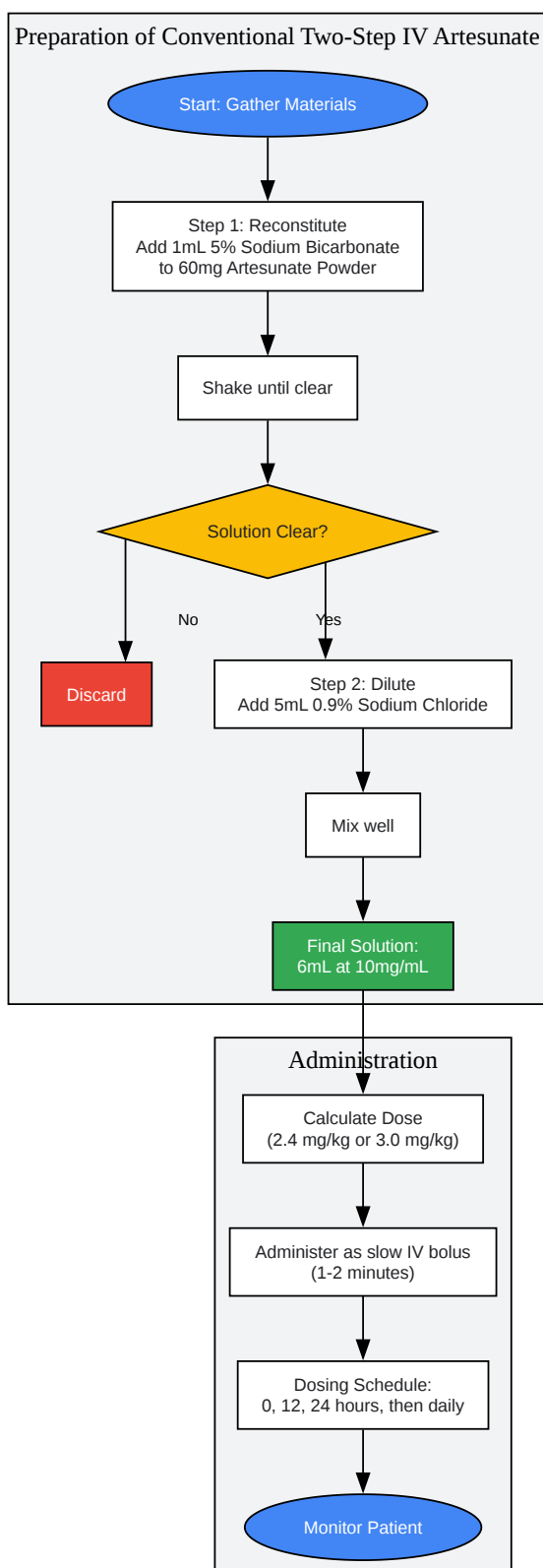
Table 2: Dosing and Administration Guidelines for Intravenous **Artesunate**

Parameter	Guideline
Dosage	
Adults and Children (≥ 20 kg)	2.4 mg/kg per dose[5][7][9][11][12][13]
Children (< 20 kg)	3.0 mg/kg per dose[7][13]
Dosing Schedule	
Initial Doses	0, 12, and 24 hours[5][6][9][11][12][13]
Subsequent Doses	Once daily until oral therapy is tolerated[5][6][9][11][13]
Minimum Duration	24 hours (3 doses)[5][6][9]
Administration	
Route	Intravenous (slow bolus)[5][7][11]
Administration Time	1 to 2 minutes[5][8][9][10][11]

Table 3: Stability of Reconstituted Artesunate

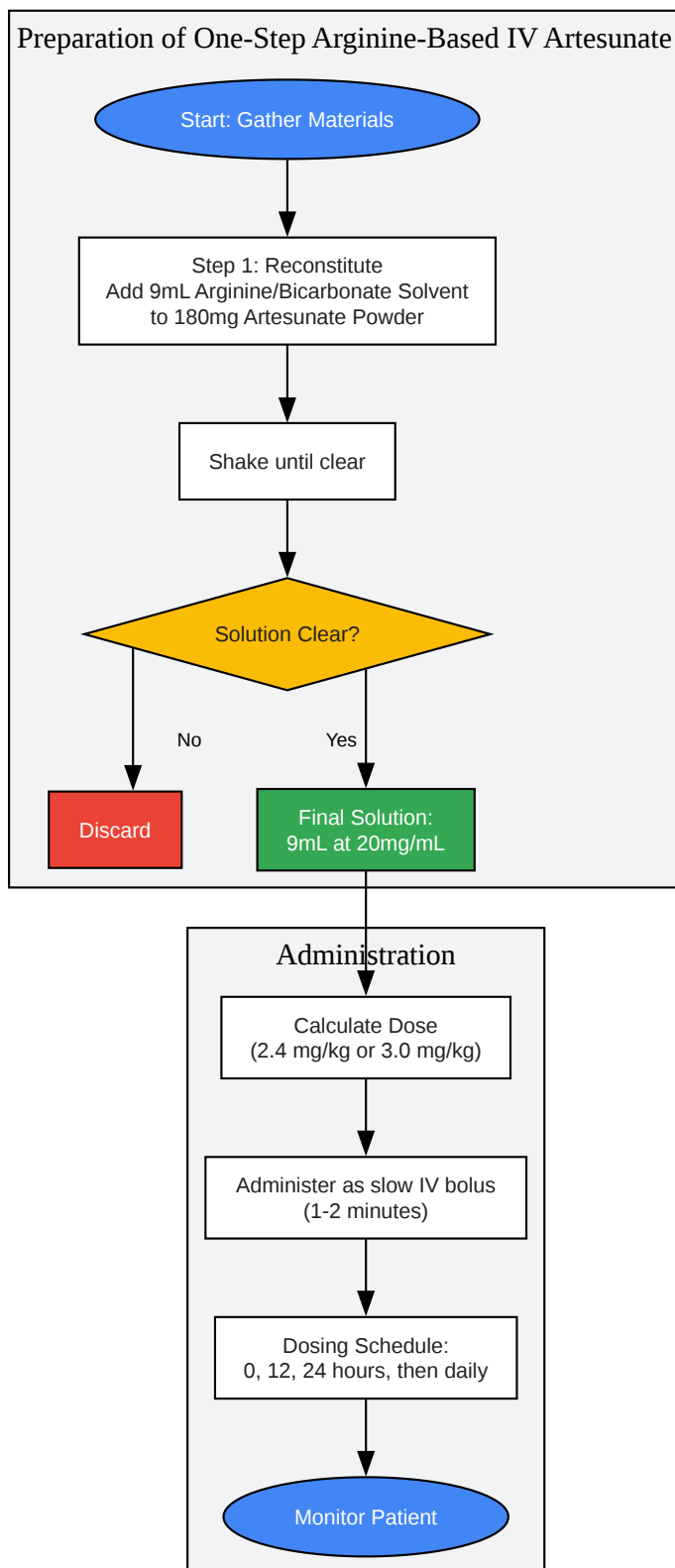
Condition	Stability
Reconstituted Solution (Conventional)	Must be used within 1 hour[2][5][9]
Reconstituted Solution (Arginine-based)	Must be used within 1 hour[13]
In 0.9% Sodium Chloride at 9°C	130 hours[3]
In 0.9% Sodium Chloride at 23°C	10.6 hours[3]
In 0.9% Sodium Chloride at 30°C	Approximately 4 hours[3]
In 0.9% Sodium Chloride at 36.5°C	1.6 hours[3]

Visualizations



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Caption: Workflow for the preparation and administration of conventional two-step intravenous artesunate.



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